

Commercial Suppliers and Technical Guide for Research-Grade Disperse Orange 44

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Compound of Interest

Compound Name: *Disperse Orange 44*

Cat. No.: *B1580883*

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of research-grade **Disperse Orange 44**, including a list of commercial suppliers, key technical data, and representative experimental methodologies.

Disperse Orange 44 is a monoazo dye primarily utilized in the textile industry for dyeing polyester and acetate fibers.^{[1][2][3]} In a research context, its applications are predominantly in materials science, environmental chemistry, and analytical chemistry, with studies focusing on areas such as photodegradation, adsorption, and method development for dye detection.^{[4][5]} There is currently no scientific literature to suggest the involvement of **Disperse Orange 44** in biological signaling pathways.

Commercial Suppliers of Research-Grade Disperse Orange 44

A variety of chemical suppliers offer **Disperse Orange 44** for research purposes. While "research grade" can be a broad term, it generally implies a higher purity than technical or industrial grades. Researchers should always consult the supplier's Certificate of Analysis (CoA) or technical data sheet (TDS) for specific purity and analytical data.

Supplier	Website	CAS Number(s)	Notes
MedchemExpress	--INVALID-LINK--	4058-30-4	States "For research use only." [6]
Hangzhou Epsilon Chemical Co.,Ltd	--INVALID-LINK--	12223-26-6	Provides some dyeing properties and fastness data. [7]
ChemicalBook	--INVALID-LINK--	4058-30-4, 12223-26-6	Lists multiple suppliers. [1][2]
Advent Bio	--INVALID-LINK--	12223-26-6	Offers small and bulk quantities.
World dye variety	--INVALID-LINK--	12223-26-6 / 4058-30-4	Lists numerous international suppliers. [3]
BOC Sciences	--INVALID-LINK--	4058-30-4	Specifies a purity of 95%. [8]
Biosynth	--INVALID-LINK--	4058-30-4	Provides safety and handling information. [9]
Sinoever	--INVALID-LINK--	12223-33-5; 13301-61-6	Provides some physical and chemical properties. [10]
TIANKAI	--INVALID-LINK--	4058-30-4	Mentions application in preparing printing black dyes. [11]

Core Technical Data

The following table summarizes the key quantitative data for **Disperse Orange 44**, compiled from various suppliers and chemical databases.

Property	Value	Source(s)
Chemical Name	3-[4-[(2-chloro-4-nitrophenyl)diazenyl]-N-(2-cyanoethyl)anilino]propanenitrile	[12][13]
CAS Number	4058-30-4, 12223-26-6, 12223-33-5, 13301-61-6	[1][3][10]
Molecular Formula	$C_{18}H_{15}ClN_6O_2$	[1][3][8]
Molecular Weight	382.80 g/mol	[3][8]
Appearance	Orange to orange-red powder or grain	[7][8]
Purity	≥ 95%	[8]
Boiling Point	$663.8 \pm 55.0 \text{ } ^\circ\text{C}$ (Predicted)	[1][8]
Density	$1.30 \pm 0.1 \text{ g/cm}^3$	[1][8]
Water Solubility	20 mg/L at 20°C	[1][11]
LogP	5.82	[13]

Experimental Protocols

Detailed, step-by-step experimental protocols for research applications of **Disperse Orange 44** are not readily available in the public domain. However, based on published research, the following outlines the general methodologies for key experiments.

Textile Dyeing of Polyester Fabric (High-Temperature Method)

This protocol is a generalized procedure based on standard high-temperature dyeing methods for disperse dyes on polyester.

- Preparation of Dyebath:

- Prepare a stock solution of **Disperse Orange 44** in a suitable organic solvent (e.g., acetone) to create a fine dispersion.
- Add the dye dispersion to water containing a dispersing agent to ensure uniform distribution.
- Adjust the pH of the dyebath to approximately 4.5 using acetic acid.[[14](#)]
- Dyeing Process:
 - Introduce the polyester fabric into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 130°C.
 - Maintain the temperature for 60-120 minutes to allow for dye penetration and fixation.[[14](#)]
- Post-Treatment:
 - Cool the dyebath and remove the fabric.
 - Rinse the dyed fabric thoroughly with water.
 - Perform a reduction clearing process using a solution of sodium hydrosulfite and sodium hydroxide to remove unfixed dye from the fabric surface.
 - Wash the fabric with a neutral detergent and rinse again.
 - Dry the dyed fabric.

Adsorption Studies from Aqueous Solution

This protocol outlines a general procedure for investigating the adsorption of **Disperse Orange 44** onto an adsorbent material, such as iron oxide nanoparticles.[[4](#)]

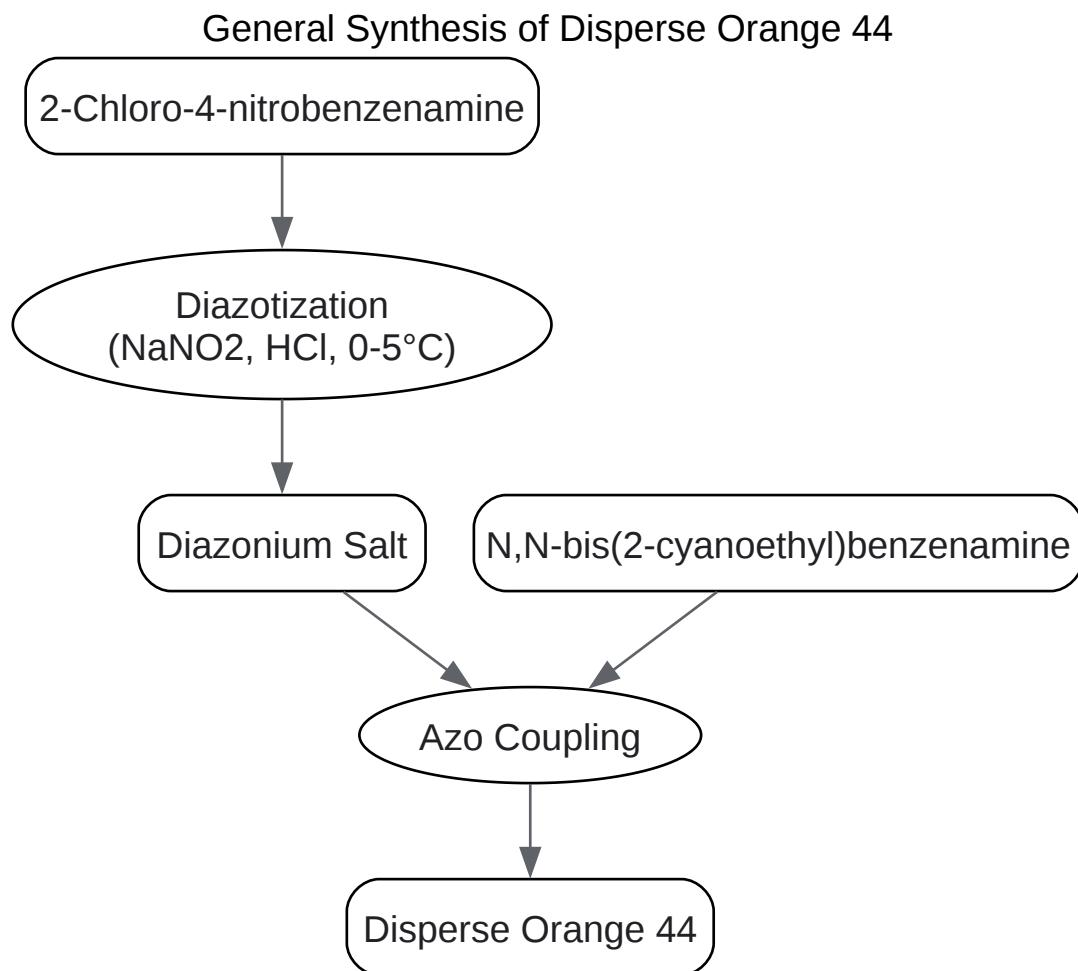
- Preparation of Adsorbent and Dye Solution:
 - Synthesize or otherwise obtain the desired adsorbent material.

- Prepare a stock solution of **Disperse Orange 44** of a known concentration in deionized water.
- Batch Adsorption Experiments:
 - In a series of flasks, add a fixed amount of the adsorbent (e.g., 0.15 g) to a fixed volume of the dye solution (e.g., 100 mL).[4][15]
 - Adjust the pH of the solutions to desired values (e.g., pH 2) using HCl or NaOH.[4]
 - Place the flasks on a shaker and agitate at a constant speed (e.g., 150 rpm) for a specified contact time (e.g., 150 minutes).[4]
 - Vary parameters such as initial dye concentration, adsorbent dosage, pH, and contact time to study their effects on adsorption.
- Analysis:
 - After the desired contact time, separate the adsorbent from the solution by centrifugation or filtration.
 - Measure the final concentration of **Disperse Orange 44** in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength (around 450 nm).[16]
 - Calculate the amount of dye adsorbed per unit mass of adsorbent and the percentage of dye removal.
- Isotherm and Kinetic Modeling:
 - Analyze the equilibrium adsorption data using isotherm models (e.g., Langmuir, Freundlich) to describe the adsorption behavior.
 - Analyze the time-dependent adsorption data using kinetic models (e.g., pseudo-first-order, pseudo-second-order) to determine the adsorption rate.

Visualizations

General Synthesis Pathway of Disperse Orange 44

The synthesis of **Disperse Orange 44** involves a two-step diazotization and coupling reaction.



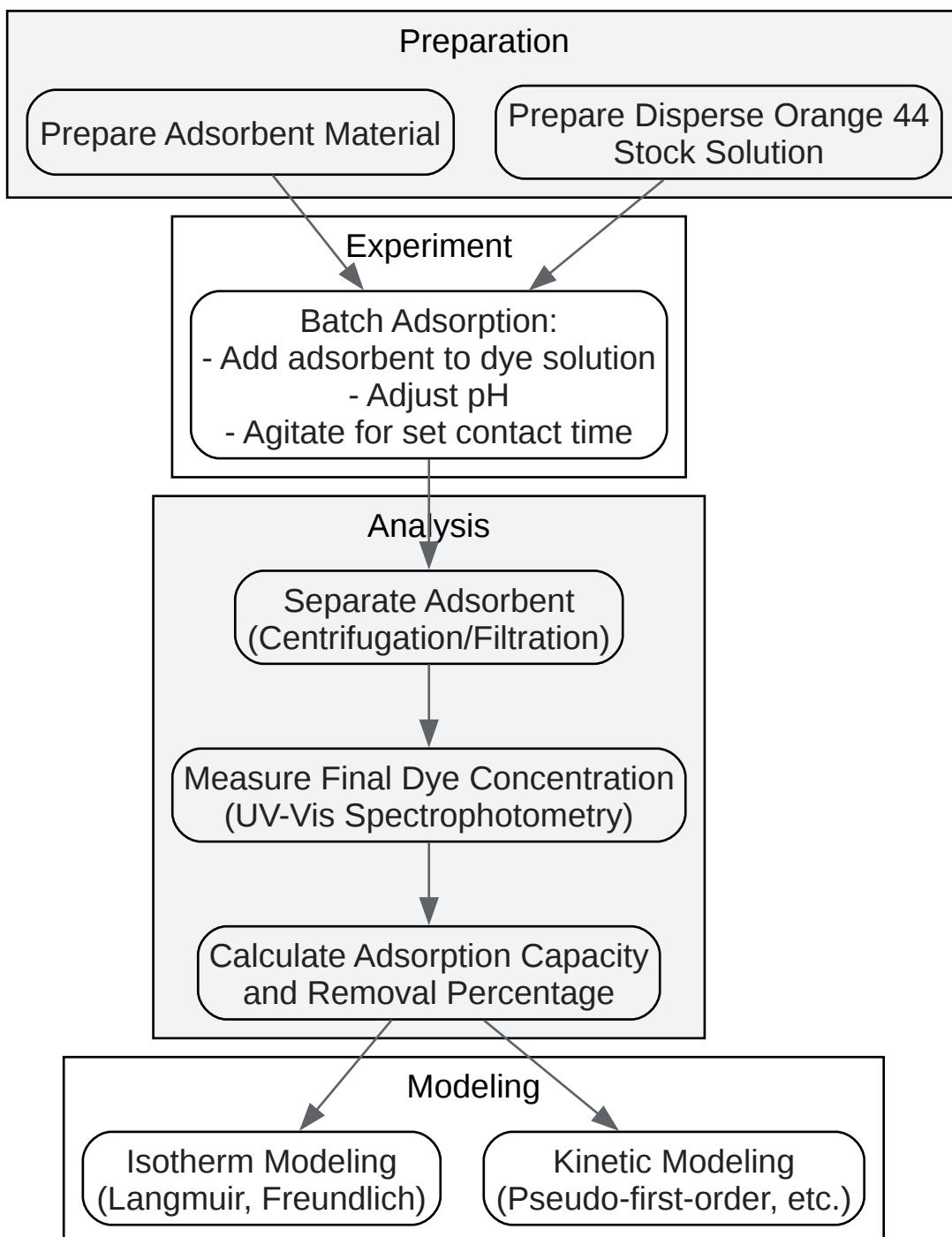
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Caption: A diagram illustrating the two-step synthesis of **Disperse Orange 44**.

Experimental Workflow for Adsorption Studies

The following diagram outlines a typical workflow for conducting adsorption experiments with **Disperse Orange 44**.

Workflow for Adsorption Studies of Disperse Orange 44

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Caption: A flowchart of the experimental process for studying the adsorption of **Disperse Orange 44**.

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